

An In-Depth Technical Guide to the Safe Handling of Acrylonitrile-2-d

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Compound of Interest

Compound Name: Acrylonitrile-2-d

CAS No.: 4635-82-9

Cat. No.: B1340572

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential safety protocols and handling procedures for **Acrylonitrile-2-d**. As a deuterated isotopologue, its chemical reactivity and toxicological profile are considered identical to its parent compound, Acrylonitrile. The information herein is grounded in established safety data and is intended to empower laboratory personnel to work with this compound responsibly and safely. The causality behind each recommendation is explained to foster a deep-rooted culture of safety that extends beyond mere procedural compliance.

Section 1: Compound Identification and Physicochemical Properties

Acrylonitrile-2-d (Acrylonitrile-d1) is a colorless to pale yellow liquid with a pungent, sweetish odor.[1][2] It is primarily utilized in research settings for mechanistic studies, as a tracer, or as an internal standard in analytical methods. Due to its high reactivity and toxicity, a thorough understanding of its properties is the foundation of its safe use.[3]

Table 1: Physicochemical Data for Acrylonitrile

Property	Value
Synonyms	2-Propenenitrile-2-d, Vinyl Cyanide-d1
CAS Number	4635-82-9
Molecular Formula	C ₃ H ₂ DN
Boiling Point	77.3 °C
Melting Point	-82 °C
Flash Point	-5 °C (23 °F)[4]
Vapor Pressure	107.8 mm Hg at 25°C
Specific Gravity	0.8004 at 25/4°C

| Solubility | Soluble in water and most common organic solvents.[5] |

Section 2: Hazard Identification and Risk Assessment

Acrylonitrile-2-d is a multi-hazard substance, demanding extreme caution. Its risks are categorized by its acute and chronic toxicity, as well as its significant physical hazards.

Acute Toxicity: A Systemic Threat

Acrylonitrile is highly toxic by all routes of exposure: inhalation, dermal contact, and ingestion. [4][6] The primary mechanism of its systemic toxicity is its metabolism within the body to cyanide, which inhibits cellular respiration.[1][7] Symptoms of acute exposure are similar to cyanide poisoning and can include headache, dizziness, nausea, weakness, labored breathing, cyanosis, collapse, and convulsions.[6][7][8][9][10] Onset of these symptoms may be delayed, particularly after skin contact.[1]

- Inhalation: Vapors can cause severe irritation to the nose, throat, and lungs.[6][8] High concentrations can lead to pulmonary edema, a medical emergency.[8]

- **Dermal Contact:** The liquid is readily absorbed through the skin and can contribute to systemic toxicity.[6] It is a severe skin irritant, capable of causing pain, blistering, and delayed healing.[6][8]
- **Eye Contact:** Causes serious eye damage, with a risk of permanent injury if not treated immediately.[4][11]
- **Ingestion:** Highly toxic if swallowed, leading to rapid systemic poisoning.[3][4]

Chronic Toxicity and Carcinogenicity

Beyond its acute effects, Acrylonitrile poses significant long-term health risks.

- **Carcinogenicity:** Acrylonitrile is classified as a substance that may cause cancer (H350).[4][11] The U.S. Environmental Protection Agency (EPA) classifies it as a probable human carcinogen (Group B1), and the International Agency for Research on Cancer (IARC) places it in Group 2B: "Possibly carcinogenic to humans." [4][10]
- **Reproductive Toxicity:** It is suspected of damaging fertility or the unborn child (H361).[4]

Physical Hazards: Flammability and Explosive Polymerization

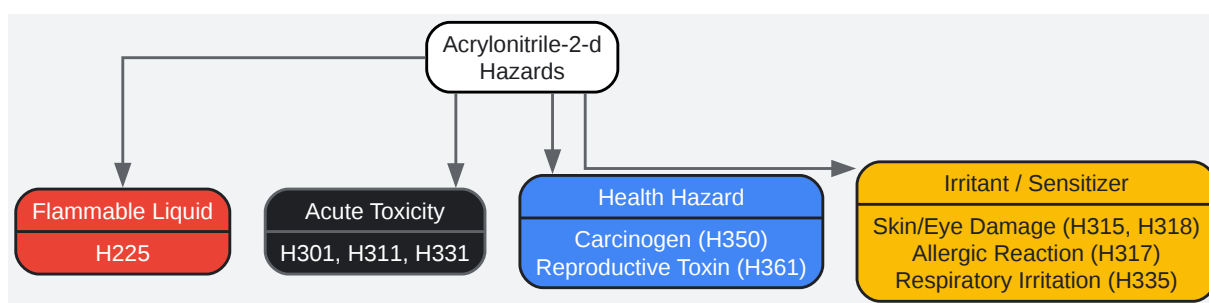
The physical properties of **Acrylonitrile-2-d** present serious fire and explosion risks.

- **Flammability:** It is a highly flammable liquid and vapor (H225) with a very low flash point of -5°C.[4][11] Its vapors are heavier than air and can travel a considerable distance to an ignition source, causing a flashback.[12] Vapors can easily form explosive mixtures with air. [13]
- **Reactivity and Polymerization:** Pure Acrylonitrile can polymerize spontaneously and violently, particularly when exposed to heat, strong bases, or strong acids.[3] This reaction is highly exothermic and can lead to a runaway pressure buildup, resulting in a container explosion. [14] For this reason, commercial Acrylonitrile is always shipped with a polymerization inhibitor, such as monomethyl ether of hydroquinone (MEHQ).[14]

Chemical Incompatibilities

To prevent hazardous reactions, **Acrylonitrile-2-d** must be segregated from:

- Strong Oxidizing Agents (e.g., Bromine, Peroxides): Can cause a violent reaction, leading to fire or explosion.[8][13][14]
- Strong Acids and Bases: Can catalyze a violent, explosive polymerization.[8][14]
- Copper, Copper Alloys, Ammonia, and Amines: These materials are incompatible and can initiate hazardous reactions.[8][13][14] Acrylonitrile attacks copper.



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Caption: Key GHS hazard classifications for **Acrylonitrile-2-d**.

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls and supplemented by rigorous PPE use, is mandatory.

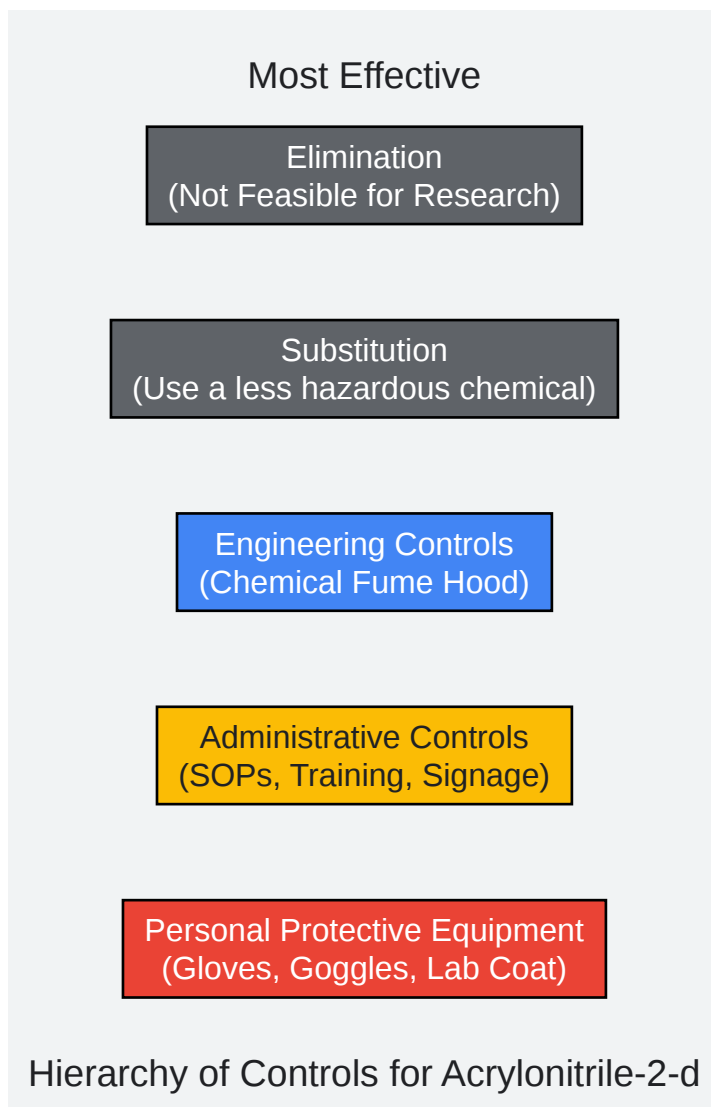
The Principle of Containment: The Chemical Fume Hood

All handling of **Acrylonitrile-2-d**, including weighing, transferring, and use in reactions, must be performed inside a properly functioning chemical fume hood.[4] This is the primary engineering control designed to contain the highly toxic and flammable vapors, preventing inhalation exposure and the accumulation of an explosive atmosphere in the laboratory.[4]

Personal Protective Equipment: A Multi-Layered Defense

PPE is the last line of defense and must be selected carefully to provide adequate protection.

- **Hand Protection:** Wear impervious gloves. Butyl rubber is a recommended material for its high resistance to Acrylonitrile.[7][13] Always inspect gloves for tears or pinholes before use and practice proper glove removal technique to avoid skin contamination.
- **Eye Protection:** Chemical splash-proof safety goggles are required at all times.[4][13] In situations with a higher risk of splashing, a face shield should be worn in addition to goggles. [13]
- **Skin and Body Protection:** A flame-resistant lab coat, long pants, and closed-toe shoes are mandatory.[13] Impervious clothing may be required for larger-scale operations.[13]
- **Respiratory Protection:** Respiratory protection is necessary if engineering controls are not sufficient or during emergency situations.[4][13] A full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges is appropriate.[4] All respirator use must be in accordance with a formal respiratory protection program, including fit-testing.



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Caption: Hierarchy of controls applied to managing **Acrylonitrile-2-d** risks.

Section 4: Standard Operating Procedures (SOPs)

Adherence to validated SOPs is crucial for preventing incidents.

Procurement and Storage Protocol

- Procurement: Order the smallest quantity of material necessary for the planned experiments.
- Receiving: Upon receipt, visually inspect the container for any signs of damage or leakage.

- Labeling: Ensure the container is clearly labeled with the chemical name, GHS hazard pictograms, and date of receipt.
- Storage: Store the container in a designated, ventilated, and refrigerated flammable materials storage cabinet or refrigerator.^[4] The storage area must be away from heat, sunlight, and all ignition sources.^{[4][8][11][13]}
- Segregation: Ensure **Acrylonitrile-2-d** is stored separately from all incompatible materials listed in Section 2.4.^{[8][13]}

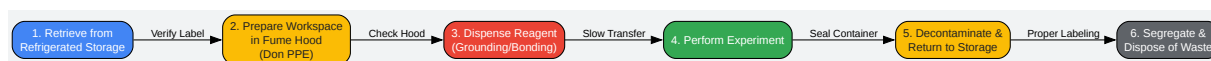
Safe Handling and Dispensing Workflow

- Pre-Use Preparation:
 - Don all required PPE as described in Section 3.2.
 - Verify the chemical fume hood is operational (check airflow monitor).
 - Designate a specific work area within the hood for the procedure.
 - Have spill cleanup materials and emergency contact information readily available.
- Dispensing:
 - If transferring from a metal container, ensure both the source and receiving containers are grounded and bonded to prevent static discharge.^{[8][13]}
 - Use only non-sparking tools for opening and closing containers.^[13]
 - Perform all transfers slowly and carefully to minimize splashing and vapor generation.
- Experimental Use:
 - Keep the container sealed when not in immediate use.
 - Maintain the sash of the fume hood at the lowest practical height.
- Post-Use Cleanup:

- Decontaminate all surfaces within the fume hood.
- Properly seal the **Acrylonitrile-2-d** container and return it to its designated storage location.
- Dispose of contaminated materials as hazardous waste.

Waste Management and Disposal Protocol

- Segregation: All waste contaminated with **Acrylonitrile-2-d** (e.g., pipette tips, gloves, absorbent paper, reaction mixtures) must be collected in a dedicated, clearly labeled hazardous waste container.
- Containerization: The waste container must be made of a compatible material, kept tightly closed, and stored in a satellite accumulation area within the lab, away from incompatibles. [4]
- Disposal: Dispose of the waste through your institution's environmental health and safety office. [8][15] It must be managed as a hazardous waste in compliance with all local, state, and federal regulations. [8]



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Caption: A typical, safe experimental workflow for **Acrylonitrile-2-d**.

Section 5: Emergency Response Protocols

Immediate and correct response to an emergency can significantly mitigate harm.

Chemical Spills

- Small Spill (inside a fume hood):
 - Alert personnel in the immediate area.

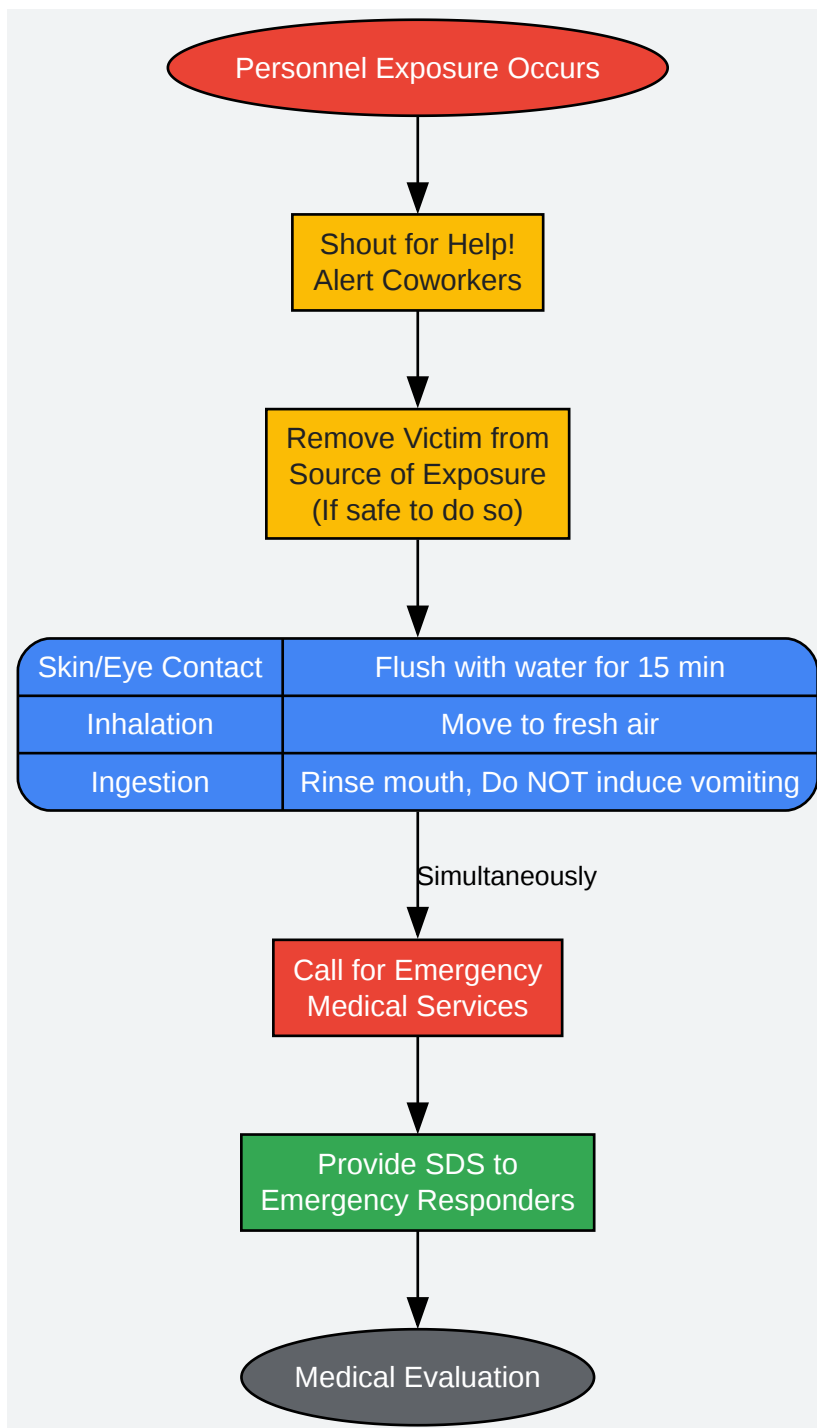
- Use an appropriate absorbent material (e.g., activated charcoal adsorbent, sand, or commercial sorbent) to contain the spill.[8]
- Using non-sparking tools, collect the absorbed material and place it in a sealed container for hazardous waste disposal.[8][16]
- Wipe the area with a suitable solvent and then wash with soap and water.
- Large Spill (or any spill outside a fume hood):
 - Evacuate the laboratory immediately.
 - Alert others and activate the fire alarm to initiate a building evacuation.
 - Close the laboratory doors.
 - Call emergency services and your institution's environmental health and safety office from a safe location.
 - Do not attempt to clean up a large spill unless you are trained and equipped to do so.

Personnel Exposure

Speed is critical. All exposures require immediate medical attention.

- Inhalation: Immediately move the affected person to fresh air.[4][13][16] If breathing has stopped, perform artificial respiration (avoiding mouth-to-mouth).[13][16] Seek immediate emergency medical help.[4]
- Skin Contact: Immediately flush the affected skin with copious amounts of soap and water for at least 15 minutes.[4][7][13] While rinsing, remove all contaminated clothing, shoes, and jewelry.[13] Discard contaminated leather items.[13] Seek immediate emergency medical help.[4]
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.[4][11] Remove contact lenses if present and easy to do.[4][11] Seek immediate emergency medical help.[4]

- Ingestion: Do NOT induce vomiting.[4] Rinse the mouth thoroughly with water.[4] Seek immediate emergency medical help.[4]



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Caption: Emergency response flowchart for a personnel exposure event.

Fire Emergency

- If the fire is small and you are trained to use a fire extinguisher, extinguish the fire using a dry chemical, CO₂, or foam extinguisher.[\[11\]](#)[\[16\]](#)
- If the fire is large or spreading, activate the fire alarm, evacuate the area, and call emergency services.
- Do not attempt to fight a large fire. Cool containers exposed to flames with water from a safe distance to prevent rupture.[\[16\]](#)

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